

# Key intermediates in the synthesis of 1,1-Bis(tosyloxymethyl)cyclopropane

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## Compound of Interest

Compound Name: 1,1-Bis(tosyloxymethyl)cyclopropane  
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An In-depth Technical Guide to the Key Intermediates in the Synthesis of 1,1-Bis(tosyloxymethyl)cyclopropane

## Introduction

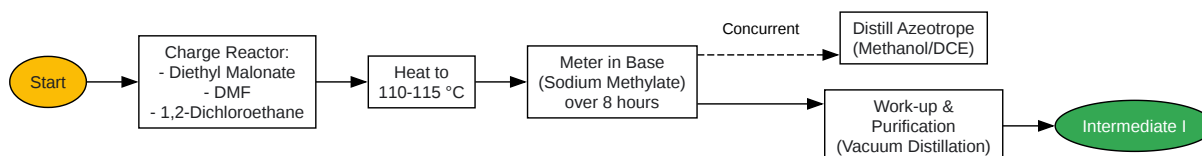
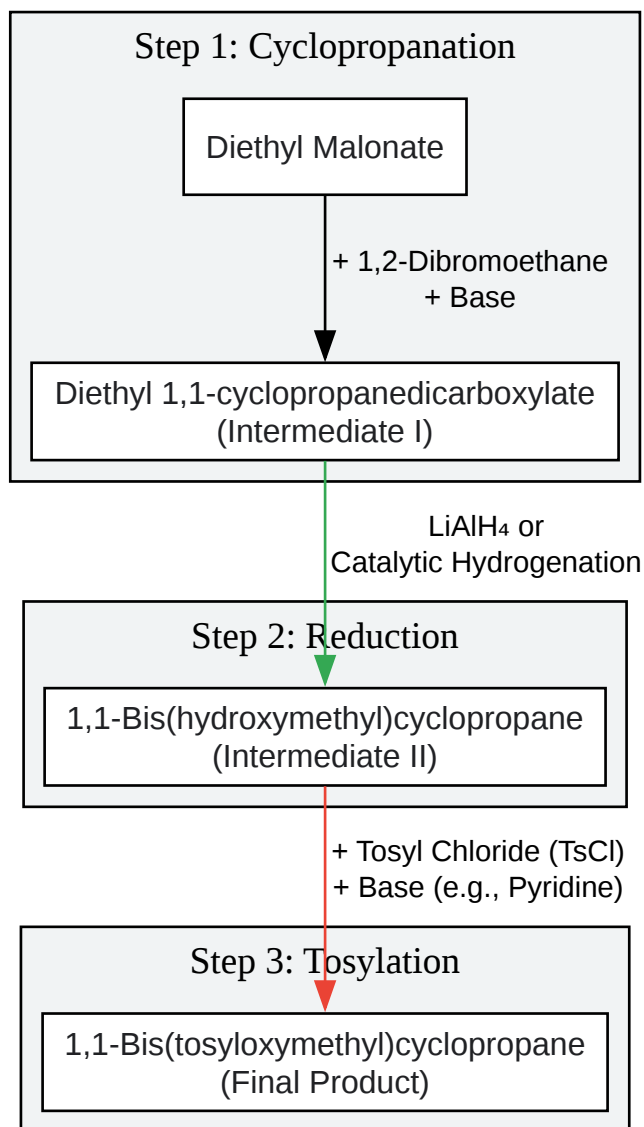
**1,1-Bis(tosyloxymethyl)cyclopropane** is a valuable bifunctional electrophile used in organic synthesis. The presence of two tosyloxy groups, which are excellent leaving groups, on a rigid cyclopropane scaffold makes it a versatile building block for constructing more complex molecules, particularly spirocyclic systems. Its synthesis is a multi-step process involving critical intermediates that dictate the efficiency and purity of the final product. This guide provides a detailed overview of the primary synthetic route, focusing on the key intermediates: Diethyl 1,1-cyclopropanedicarboxylate and 1,1-Bis(hydroxymethyl)cyclopropane. This compound serves as a crucial intermediate in the synthesis of important pharmaceuticals, such as the asthma medication Montelukast<sup>[1][2]</sup>.

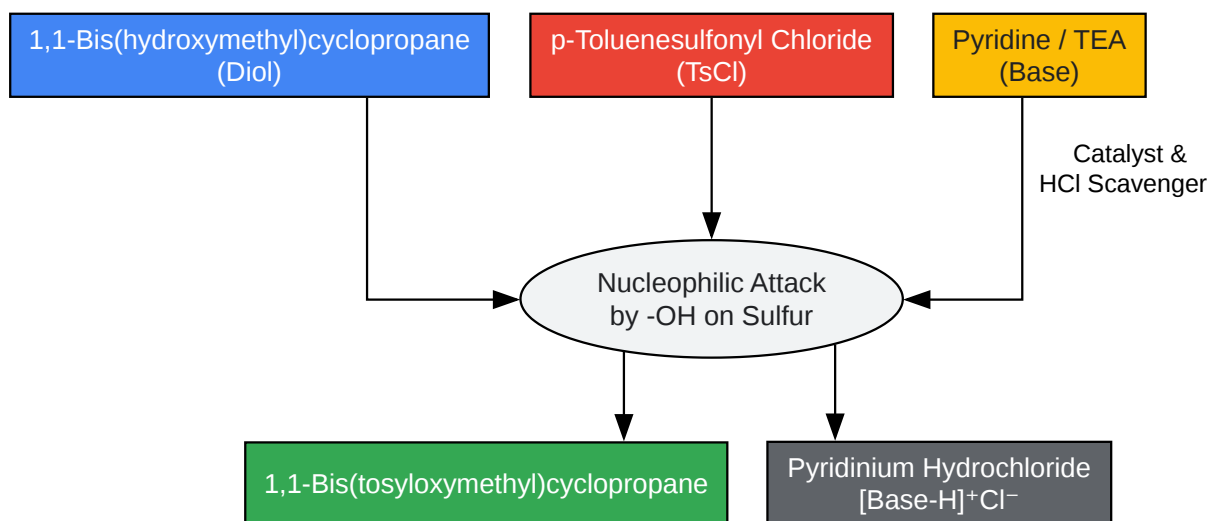
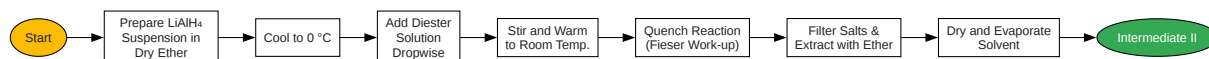
This document outlines the detailed experimental protocols, presents quantitative data for each synthetic step, and visualizes the chemical transformations and workflows for clarity, targeting researchers and professionals in chemical and pharmaceutical development.

## Overall Synthetic Pathway

The synthesis of **1,1-Bis(tosyloxymethyl)cyclopropane** is typically achieved in a three-step sequence starting from a malonic ester. The pathway involves the formation of a cyclopropane

ring, followed by the reduction of ester groups to primary alcohols, and concluding with the tosylation of the resulting diol.





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## References

- 1. 1,1-Bis(hydroxymethyl)cyclopropane | 39590-81-3 | Benchchem [benchchem.com]
- 2. GB2312896A - Synthesis of 1,1-bis(hydroxymethyl)cyclopropane - Google Patents [patents.google.com]
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